

N-Methylmethacrylamide: A Comprehensive Technical Guide for Advanced Polymer Synthesis

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Compound of Interest

Compound Name: *N-Methylmethacrylamide*

Cat. No.: *B1583348*

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This guide provides an in-depth exploration of **N-Methylmethacrylamide** (NMMA), a versatile monomer increasingly recognized for its utility in the synthesis of advanced functional polymers. Tailored for researchers, chemists, and professionals in drug development and materials science, this document synthesizes core chemical data, mechanistic insights, and practical methodologies to facilitate its application in cutting-edge research. We will delve into the monomer's fundamental properties, synthesis, and polymerization behavior, with a particular focus on its role in creating "smart" polymers for biomedical applications.

Core Molecular and Physical Properties

N-Methylmethacrylamide, systematically named N,2-dimethylprop-2-enamide, is a bifunctional monomer featuring a reactive vinyl group amenable to polymerization and a secondary amide group that influences the physicochemical properties of the resulting polymer.

Chemical Identity

The fundamental identifiers for **N-Methylmethacrylamide** are crucial for procurement, regulatory compliance, and analytical identification.

Identifier	Value	Source
CAS Number	3887-02-3	[1]
Molecular Formula	C ₅ H ₉ NO	[2]
Molecular Weight	99.13 g/mol	[1]
Synonyms	N,2-Dimethylpropenamide, N-Methyl Methacrylamide	[3]

Physicochemical Data

The physical properties of NMMA are essential for its handling, storage, and use in polymerization reactions.

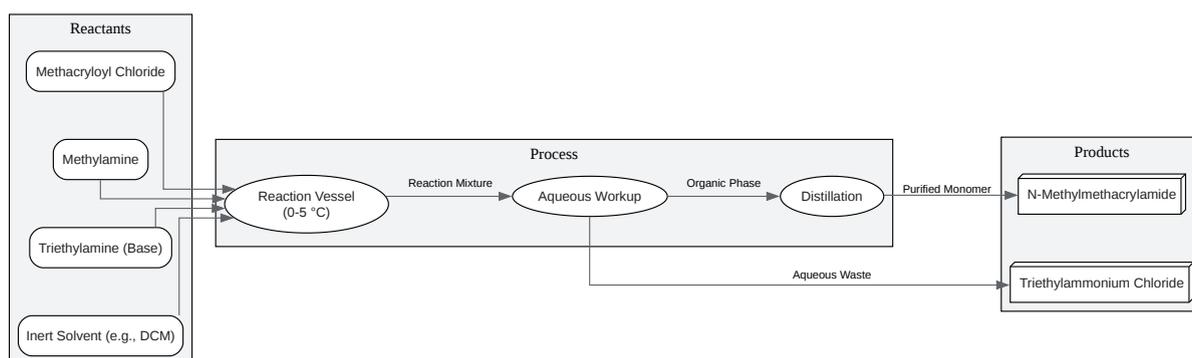
Property	Value	Source
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	88 °C at 3.5 mmHg	[3]
Density	0.97 g/cm ³	[3]
Refractive Index	1.4720 - 1.4760	[3]
Flash Point	113.7 °C	
Storage Temperature	0-10 °C, often stabilized with hydroquinone (HQ)	[3]

Synthesis of N-Methylmethacrylamide Monomer

The most common and direct laboratory-scale synthesis of **N-Methylmethacrylamide** involves the acylation of methylamine with methacryloyl chloride. This reaction is typically performed in the presence of a base to neutralize the hydrogen chloride byproduct.

Reaction Causality: The choice of methacryloyl chloride as the acylating agent is due to its high reactivity, which ensures an efficient reaction with the nucleophilic methylamine. An inert solvent is used to control the reaction rate and dissipate the heat generated from this

exothermic process. The tertiary amine base, such as triethylamine, is selected because it is non-nucleophilic and effectively scavenges the HCl generated, preventing the protonation of the methylamine reactant and driving the reaction to completion.



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Caption: General workflow for the synthesis of **N-Methylmethacrylamide**.

Step-by-Step Synthesis Protocol

- **Preparation:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with methylamine (1.0 eq) and triethylamine (1.1 eq) dissolved in dichloromethane (DCM). The flask is cooled to 0 °C in an ice bath.
- **Reaction:** Methacryloyl chloride (1.05 eq) dissolved in DCM is added dropwise to the stirred solution over 1 hour, maintaining the temperature below 5 °C.

- **Quenching:** After the addition is complete, the mixture is stirred at room temperature for an additional 2 hours.
- **Workup:** The reaction mixture is washed sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine. The organic layer is dried over anhydrous magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **N-Methylmethacrylamide**.

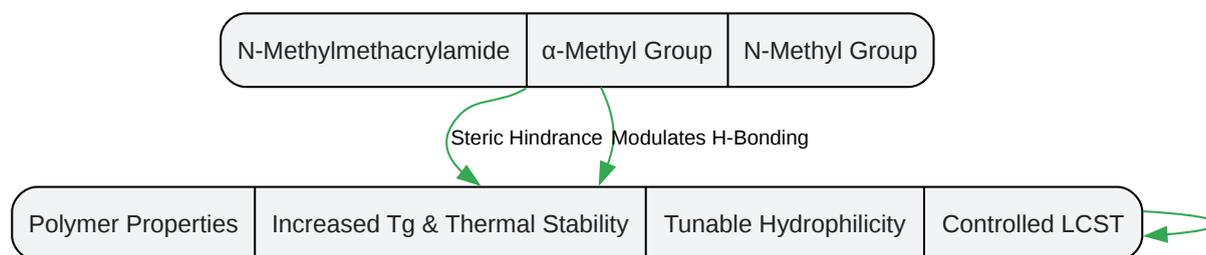
Polymerization of N-Methylmethacrylamide

NMMA readily undergoes free-radical polymerization, making it suitable for incorporation into a wide range of copolymers. Its structure allows for the creation of polymers with tailored properties, particularly in the realm of thermoresponsive materials. For advanced applications requiring precise control over molecular weight and architecture, Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is the method of choice.

The Role of N- and α -Methyl Groups

The structure of NMMA is distinct from both N-isopropylacrylamide (NIPAM), the archetypal thermoresponsive monomer, and N,N-dimethylacrylamide (DMAA).

- **α -Methyl Group:** Similar to methyl methacrylate, the α -methyl group imparts steric hindrance. This hindrance can affect polymerization kinetics and increases the glass transition temperature (T_g) and thermal stability of the resulting polymer compared to its acrylate counterparts.
- **N-Methyl Group:** This group, in conjunction with the amide proton, modulates the hydrogen bonding capacity of the polymer. It makes the amide less hydrophilic than a primary amide but more capable of hydrogen bonding than a tertiary amide like in PDMAA. This fine-tuning of hydrophilic/hydrophobic balance is key to designing polymers with a specific Lower Critical Solution Temperature (LCST).



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Caption: Influence of NMMA's methyl groups on polymer properties.

Experimental Protocol: RAFT Polymerization

This protocol describes a general procedure for synthesizing a well-defined copolymer of NMMA and a hydrophilic comonomer, such as N,N-dimethylacrylamide (DMAA), for potential drug delivery applications.

Causality in Protocol Design:

- **RAFT Agent:** A trithiocarbonate or dithiobenzoate RAFT agent is chosen for its effectiveness in controlling the polymerization of acrylamide-type monomers.
- **Initiator:** AIBN is a standard thermal initiator with a predictable decomposition rate at the chosen reaction temperature. The initiator-to-RAFT agent ratio is kept low to ensure that most chains are initiated from the RAFT agent, leading to a low polydispersity index (PDI).
- **Solvent:** A polar aprotic solvent like 1,4-dioxane or DMF is used to solubilize all components and does not interfere with the radical polymerization process.
- **Degassing:** The removal of oxygen via freeze-pump-thaw cycles is critical, as oxygen is a radical scavenger that would inhibit or terminate the polymerization. Materials:
- **N-Methylmethacrylamide (NMMA)**, inhibitor removed
- **N,N-dimethylacrylamide (DMAA)**, inhibitor removed
- **4-Cyano-4-(phenylcarbonothioylthio)pentanoic acid (CPAD)** (RAFT agent)

- Azobisisobutyronitrile (AIBN) (Initiator)
- 1,4-Dioxane (Anhydrous)

Procedure:

- Stock Solution: Prepare a stock solution of AIBN in 1,4-dioxane (e.g., 2 mg/mL).
- Reaction Setup: In a Schlenk flask, combine NMMA (e.g., 5 mmol, 495.7 mg), DMAA (e.g., 5 mmol, 495.7 mg), and CPAD (e.g., 0.1 mmol, 27.9 mg).
- Solvent Addition: Add 10 mL of 1,4-dioxane and the required volume of the AIBN stock solution (e.g., for a [CPAD]:[AIBN] ratio of 5:1, add 0.02 mmol or 1.64 mg of AIBN).
- Degassing: Subject the sealed flask to at least three freeze-pump-thaw cycles to remove dissolved oxygen.
- Polymerization: Place the flask in a preheated oil bath at 70 °C and stir for the desired time (e.g., 6-24 hours).
- Termination & Isolation: Terminate the reaction by exposing the mixture to air and cooling it in an ice bath. Precipitate the polymer by adding the solution dropwise into a large volume of cold diethyl ether.
- Purification: Collect the polymer by filtration or centrifugation, re-dissolve it in a minimal amount of a suitable solvent (e.g., acetone), and re-precipitate. Repeat this process twice.
- Drying: Dry the final polymer product in a vacuum oven at 40 °C overnight.

Characterization and Applications

Polymers incorporating NMMA are characterized by standard techniques to determine their structure, molecular weight, and functional properties.

Analytical Characterization

- ¹H NMR Spectroscopy: Used to confirm the incorporation of the NMMA monomer into the polymer backbone and to determine copolymer composition. Key signals for poly(NMMA)

would include the N-methyl protons and the backbone methyl and methylene protons.

- Gel Permeation Chromatography (GPC): Determines the number-average molecular weight (Mn), weight-average molecular weight (Mw), and the polydispersity index (PDI, Mw/Mn). A PDI close to 1.1 is indicative of a well-controlled RAFT polymerization.
- Differential Scanning Calorimetry (DSC): Measures the glass transition temperature (Tg), providing insight into the polymer's thermal properties and chain flexibility.
- UV-Vis Spectroscopy: Can be used to determine the Lower Critical Solution Temperature (LCST) of thermoresponsive polymers by measuring the change in transmittance of an aqueous polymer solution as a function of temperature.

Applications in Drug Development and Biomaterials

The unique properties of NMMA-containing polymers make them highly suitable for biomedical applications.

- Thermoresponsive Hydrogels: Copolymers of NMMA with other hydrophilic monomers can form hydrogels that exhibit a volume phase transition at a specific temperature. This property is exploited for on-demand drug delivery, where a drug-loaded hydrogel collapses and releases its payload in response to a local temperature increase (e.g., at a tumor site).
- Biocompatible Coatings: The hydrophilic and hydrogen-bonding nature of poly(NMMA) can be used to create coatings for medical devices that resist protein fouling and improve biocompatibility.
- Tuning LCST: NMMA is an effective comonomer for tuning the LCST of other thermoresponsive polymers like poly(N-isopropylacrylamide) (PNIPAM). Incorporating NMMA can precisely adjust the transition temperature to be near physiological temperature (37 °C) for in vivo applications.

Safety and Handling

N-Methylmethacrylamide is classified as an irritant and requires careful handling to ensure laboratory safety.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). [1]* Precautionary Measures:
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Store in a cool, dry place away from sources of ignition, often with a polymerization inhibitor.

References

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